

Application Notes and Protocols for Alpha Spectroscopy of ^{210}Po Ingrowth from ^{210}Bi

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Compound of Interest

Compound Name: *Bismuth-210*

CAS No.: *14331-79-4*

Cat. No.: *B076734*

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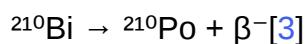
Introduction

Polonium-210 (^{210}Po) is a naturally occurring alpha-emitting radionuclide and a progeny of **Bismuth-210** (^{210}Bi) in the Uranium-238 (^{238}U) decay series. The distinct alpha emission of ^{210}Po at 5.305 MeV allows for its sensitive and specific quantification using alpha spectroscopy. [1][2] This technique is crucial in various fields, including environmental monitoring, health physics, and in the context of drug development, for assessing the potential for ^{210}Po contamination or its use in targeted alpha therapy. This document provides detailed application notes and protocols for the measurement of ^{210}Po ingrowth from ^{210}Bi via alpha spectroscopy.

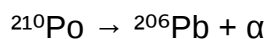
The process involves the beta decay of ^{210}Bi to ^{210}Po , which then undergoes alpha decay to stable Lead-206 (^{206}Pb). [3][4][5] Understanding and quantifying this ingrowth is essential for accurately determining the activity of these radionuclides.

Principles and Theory

The radioactive decay chain leading to the production of ^{210}Po from ^{210}Bi is as follows:



^{210}Po then decays by emitting an alpha particle:



The ingrowth of ^{210}Po from its parent, ^{210}Bi , can be described by the Bateman equation. Assuming an initially pure sample of ^{210}Bi , the activity of ^{210}Po at any given time t can be calculated. The half-life of ^{210}Bi is approximately 5.013 days, while the half-life of ^{210}Po is 138.376 days.[4][6][7]

Quantitative Data Summary

The following tables summarize the key nuclear decay data for the radionuclides involved in the ingrowth of ^{210}Po from ^{210}Bi .

Radionuclide	Half-Life	Decay Mode	Primary Emission Energy (MeV)
^{210}Bi	5.013 days[7]	Beta (β^-)	1.162 (β^- max)[7]
^{210}Po	138.376 days[4][6]	Alpha (α)	5.305 (α)[1][2]
^{206}Pb	Stable	-	-

Alpha Spectrometer - Typical Performance Characteristics	
Parameter	Typical Value/Range
Energy Resolution (FWHM)	15-30 keV
Detector Efficiency	20-40%
Energy Range	3-8 MeV
Background Count Rate	< 0.01 counts per minute in the region of interest

Experimental Protocols

Protocol 1: Sample Preparation via Spontaneous Deposition

This protocol describes a common method for preparing a thin source of polonium on a metal disc, suitable for alpha spectrometry.

Materials:

- Sample containing $^{210}\text{Bi}/^{210}\text{Po}$ in a dilute acid matrix (e.g., 0.5 M HCl)
- Silver (Ag) or Nickel (Ni) discs
- Polishing compounds
- Ascorbic acid
- Hydroxylamine hydrochloride
- Hot plate with magnetic stirrer
- Teflon beakers
- Tracer solution (e.g., ^{209}Po of known activity)

Procedure:

- **Sample Digestion (if required):** For solid samples, a complete acid digestion (e.g., using nitric acid and hydrogen peroxide) is necessary to bring the radionuclides into solution.[\[8\]](#)[\[9\]](#)
- **Tracer Addition:** Add a known amount of ^{209}Po tracer to the sample solution. The tracer is used to determine the chemical yield of the separation process.[\[10\]](#)
- **pH and Acid Molarity Adjustment:** Adjust the sample solution to approximately 0.5 M HCl.
- **Reduction of Interferences:** Add ascorbic acid to reduce Fe^{3+} to Fe^{2+} , which can interfere with the deposition process.

- Disc Preparation: Clean the silver or nickel disc by polishing it to a mirror finish and then rinsing with deionized water and ethanol.
- Spontaneous Deposition:
 - Place the sample solution in a Teflon beaker and heat to 80-90°C on a hot plate with stirring.
 - Suspend the prepared metal disc in the solution. Polonium will spontaneously deposit onto the surface of the disc.
 - Continue the deposition for at least 2-4 hours, or overnight for optimal recovery.[\[11\]](#)
- Disc Rinsing and Drying:
 - Carefully remove the disc from the solution.
 - Rinse the disc with deionized water to remove any remaining acid.
 - Allow the disc to air dry completely.

Protocol 2: Alpha Spectrometry Measurement

Equipment:

- Vacuum chamber
- Passivated Implanted Planar Silicon (PIPS) detector or similar solid-state alpha detector
- Preamplifier
- Amplifier
- Multi-Channel Analyzer (MCA)
- Vacuum pump

Procedure:

- **System Calibration:** Calibrate the alpha spectrometer using a standard source with known alpha energies (e.g., a mixed source of ^{239}Pu , ^{241}Am , and ^{244}Cm). This establishes the relationship between channel number and energy.
- **Background Measurement:** Place a blank, clean disc in the vacuum chamber and acquire a background spectrum for a sufficient amount of time to determine the background count rate in the region of interest for ^{210}Po .
- **Sample Measurement:**
 - Place the prepared sample disc in the vacuum chamber, with the deposited side facing the detector, at a fixed and reproducible distance.
 - Evacuate the chamber to a pressure below 100 mTorr to minimize energy loss of the alpha particles in the air.
 - Acquire the alpha spectrum for a predetermined counting time. The counting time will depend on the expected activity of the sample.
- **Data Analysis:**
 - Identify the alpha peaks corresponding to ^{210}Po (around 5.305 MeV) and the ^{209}Po tracer (around 4.88 MeV).
 - Determine the net counts in each peak by integrating the counts under the peak and subtracting the background.
 - Calculate the chemical recovery using the known activity of the ^{209}Po tracer and the measured counts.
 - Calculate the activity of ^{210}Po in the original sample, correcting for the chemical recovery, counting efficiency, and the ingrowth from ^{210}Bi since the time of separation.

Data Analysis and Calculations

The activity of ^{210}Po can be calculated using the following formula:

$$A_{\text{Po-210}} = (N_{\text{Po-210}} / t) / (\epsilon * R)$$

Where:

- APo-210 is the activity of ^{210}Po (in Bq)
- NPo-210 is the net counts in the ^{210}Po peak
- t is the counting time (in seconds)
- ϵ is the detector efficiency
- R is the chemical recovery

The chemical recovery (R) is calculated as:

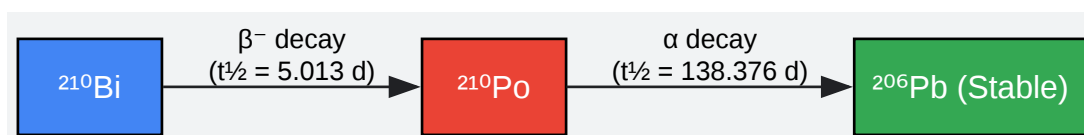
$$R = (\text{NPo-209} / t) / \text{APo-209}$$

Where:

- NPo-209 is the net counts in the ^{209}Po tracer peak
- APo-209 is the known activity of the ^{209}Po tracer (in Bq)

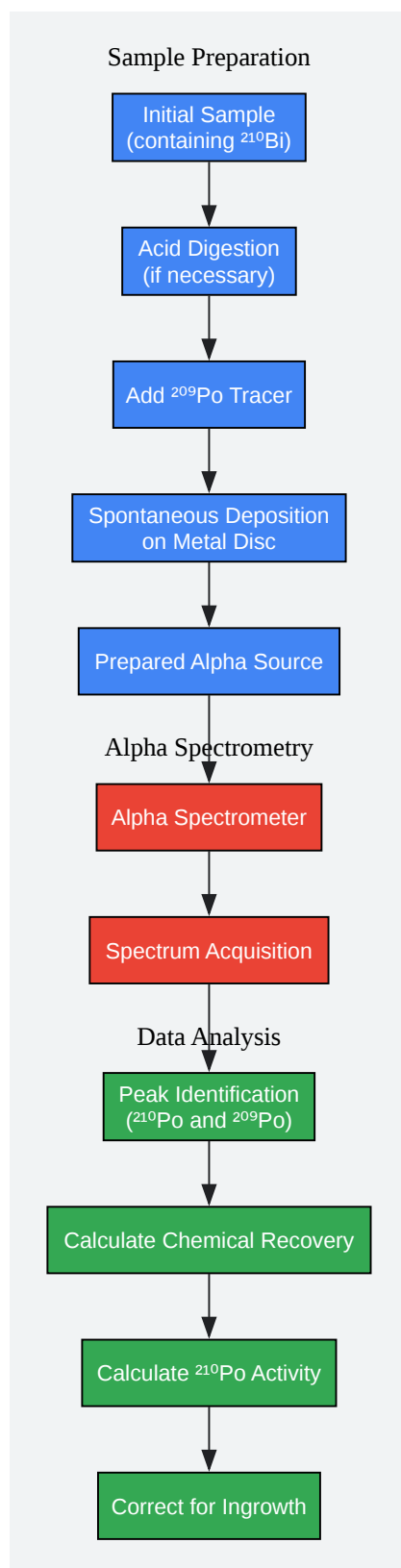
To account for the ingrowth of ^{210}Po from ^{210}Bi between the time of separation and the time of measurement, the following equation can be used if the initial activity of ^{210}Bi is known.

Visualizations



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Caption: Decay chain of **Bismuth-210** to stable Lead-206.



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Caption: Experimental workflow for ^{210}Po measurement.

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